

Essential Safety and Operational Guide for Handling RSL3

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Compound of Interest

Compound Name: RSL3

Cat. No.: B1680145

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This document provides crucial safety protocols, operational procedures, and disposal plans for handling the potent small-molecule compound **RSL3**. **RSL3** is a research chemical used to induce ferroptosis by inhibiting the enzyme glutathione peroxidase 4 (GPX4).^{[1][2]} Due to its biological activity, it should be handled with care in a laboratory setting.

Important Clarification: **RSL3** vs. Biosafety Level 3 (BSL-3)

It is critical to distinguish between the chemical compound **RSL3** and Biosafety Level 3 (BSL-3). **RSL3** is a small-molecule chemical and is not a biological agent. Therefore, the handling of **RSL3** does not typically require BSL-3 containment facilities, which are designed for work with infectious biological agents. The procedures outlined below are for the safe handling of a potent chemical compound in a standard research laboratory environment.

Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is the first line of defense against exposure. The following table summarizes the required PPE for handling **RSL3**.

PPE Category	Item	Specifications	Rationale
Hand Protection	Double Nitrile Gloves	Chemotherapy-grade, powder-free. The outer glove cuff should extend over the gown sleeve.	Prevents skin absorption. Double gloving allows for the immediate removal of the outer glove if contaminated.
Body Protection	Disposable Gown	Solid-front, back-closing, long-sleeved gown made of a low-permeability fabric.	Protects skin and clothing from contamination. Must be disposed of as hazardous waste after use.
Eye & Face Protection	Safety Goggles & Face Shield	ANSI Z87.1-compliant safety goggles. A full face shield should be worn over goggles when handling the solid powder or creating solutions.	Protects against splashes and aerosolized particles entering the eyes or face.
Respiratory Protection	N95 Respirator (or higher)	NIOSH-approved N95 or higher-rated respirator.	Required when handling the solid compound outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation.
Foot & Hair Protection	Shoe & Hair Covers	Disposable, non-slip shoe covers and a hair bonnet.	Prevents the spread of contamination outside of the designated work area.

Operational Plan: Handling and Stock Solution Preparation

Adherence to a strict operational workflow is essential to minimize exposure and ensure experimental accuracy.

Experimental Protocol: Preparation of a 10 mM Stock Solution of **RSL3** in DMSO

This protocol describes the preparation of a 10 mM stock solution of **RSL3**, a common starting point for in vitro experiments.

Materials:

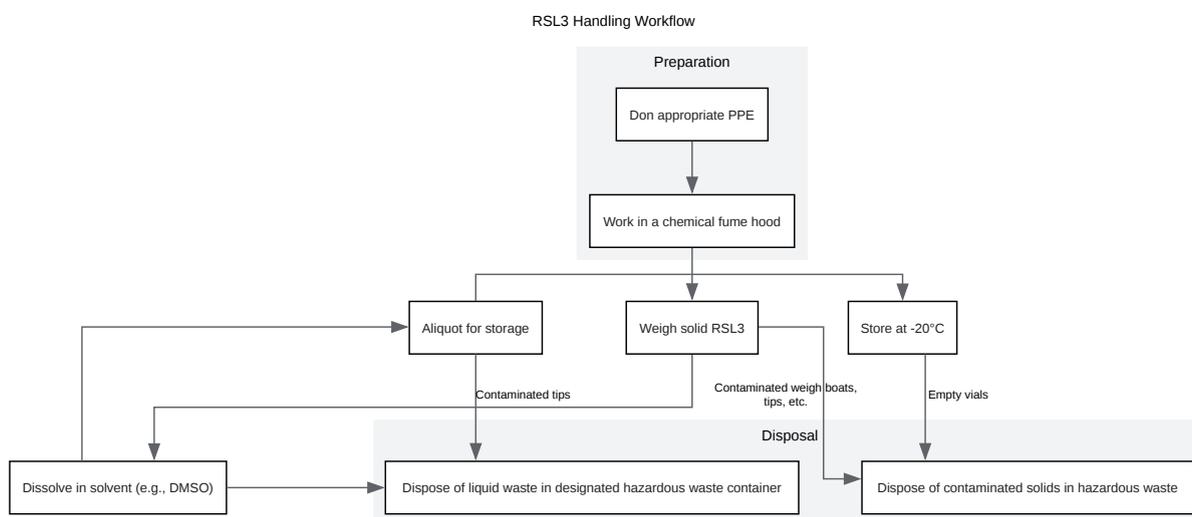
- **RSL3** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Calibrated pipettes and sterile, filtered pipette tips
- Analytical balance
- Vortex mixer
- Personal Protective Equipment (as specified in the table above)

Procedure:

- Preparation: Don all required PPE. All handling of solid **RSL3** must be performed in a certified chemical fume hood.
- Weighing: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **RSL3** solid into the tube. Note: The molecular weight of **RSL3** is 440.9 g/mol . To prepare 1 mL of a 10 mM stock solution, you will need 4.409 mg of **RSL3**.
- Solubilization: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **RSL3** solid. **RSL3** is soluble in DMSO at approximately 30 mg/mL.

- **Mixing:** Cap the tube securely and vortex until the solid is completely dissolved.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C.[1] The product is stable for at least four years when stored properly.

Handling Workflow Diagram



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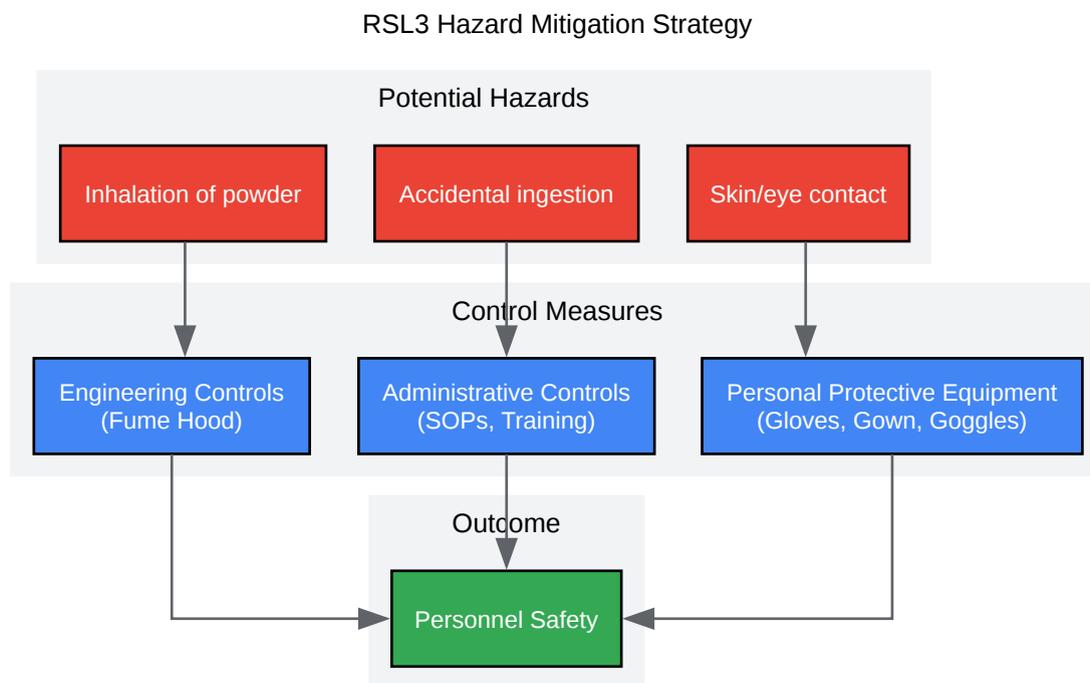
Caption: Workflow for the safe handling and preparation of **RSL3** stock solutions.

Disposal Plan

All materials that come into contact with **RSL3** are considered hazardous waste and must be disposed of according to institutional and local regulations.

Waste Type	Description	Containment	Disposal Method
Solid Hazardous Waste	Contaminated gloves, gowns, shoe covers, absorbent liners, weigh boats, pipette tips, and empty vials.	Designated, sealed, and labeled hazardous waste container (e.g., yellow chemotherapy waste bin).	High-temperature incineration by a certified hazardous waste management company.
Liquid Hazardous Waste	Unused or expired stock solutions, contaminated solvents.	Labeled, leak-proof hazardous liquid waste container.	DO NOT pour down the drain. Incineration by a certified hazardous waste management company.
Sharps Hazardous Waste	Needles and syringes used for in vivo studies.	Puncture-proof, labeled sharps container designated for hazardous waste.	Autoclaving followed by incineration or as per institutional protocol for hazardous sharps.

Logical Relationship Diagram: Hazard Mitigation



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Caption: Relationship between hazards, control measures, and the desired safety outcome.

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References

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